Application Notes and Protocols for Nuclear Staining in Paraffin-Embedded Tissues

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Compound of Interest

Compound Name:	*Neutral Violet*
CAS No.:	*3562-46-7*
Cat. No.:	*B1615927*

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A Comprehensive Guide to Neutral Red Staining for Researchers, Scientists, and Drug Development Professionals

Introduction

In histological analysis, the visualization of cellular components is paramount for understanding tissue architecture and identifying pathological changes. While a variety of dyes are utilized for this purpose, specific nomenclature can sometimes be ambiguous. This document provides a detailed protocol for Neutral Red staining of paraffin-embedded tissues. It is important to note that the term "**Neutral Violet**" is not a standard or commonly referenced histological stain in scientific literature. It is possible that this term is used colloquially or as a synonym for other violet-colored dyes. However, due to the lack of specific protocols for a stain named "**Neutral Violet**," we present a comprehensive guide to Neutral Red, a widely used and well-documented cationic dye that serves as an excellent nuclear counterstain, imparting a distinct red color to cell nuclei.[1][2][3] This protocol is designed to provide clear, reproducible results for researchers working with paraffin-embedded tissue sections.

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Neutral Red is a valuable tool in various histological procedures, including as a counterstain in immunohistochemistry (IHC), in situ hybridization (ISH), and for routine tissue analysis.[2][4] It stains the DNA and RNA in the nucleus a deep red, while the cytoplasm appears a lighter shade of red.[5] The staining intensity can be modulated by adjusting the incubation time and the pH of the staining solution.[1][2]

Data Presentation

The following table summarizes the key quantitative parameters for the Neutral Red staining protocol. Optimization may be required depending on the specific tissue type and fixation method used.

Parameter	Value/Range	Notes
Tissue Section Thickness	4-6 µm	Thicker sections may require longer incubation times.[4]
Neutral Red Concentration	0.1% - 1% (w/v)	A 1% stock solution is commonly prepared.[1]
Acetic Acid (Glacial)	1 drop per 100 mL	Slightly acidifies the solution to enhance nuclear selectivity.[1]
Staining Time	1 - 10 minutes	Optimal time should be determined empirically for each tissue type.[2][3][4]
Deparaffinization (Xylene)	2 changes, 5-10 min each	Ensures complete removal of paraffin for proper stain penetration.[4][5]
Rehydration (Ethanol Series)	100%, 95%, 80%, 70%	Gradual rehydration prevents tissue distortion.[4][5]
Dehydration (Ethanol Series)	95%, 100%	Prepares the stained tissue for clearing and mounting.[4]
Clearing (Xylene)	2 changes, 2-5 min each	Renders the tissue transparent for microscopic examination.[4]

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Experimental Protocols

This section provides a detailed step-by-step methodology for Neutral Red staining of paraffin-embedded tissues.

I. Materials

- Paraffin-embedded tissue sections on adhesive microscope slides
- Xylene (or a xylene substitute)
- Ethanol (100%, 95%, 80%, 70%)
- Distilled or deionized water
- Neutral Red powder
- Glacial Acetic Acid
- Mounting medium (non-aqueous)
- Coverslips
- Staining jars
- Microscope

II. Reagent Preparation

1% Neutral Red Staining Solution

- Weigh 1 gram of Neutral Red powder.
- In a 100 mL beaker or flask, add 100 mL of distilled water.
- While gently shaking or stirring the water, slowly dust the Neutral Red powder onto the surface to avoid clumping.[1]
- Allow the solution to stand overnight to ensure complete dissolution.

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- Add one drop of glacial acetic acid to the solution and mix well.[1]
- Filter the solution using standard laboratory filter paper before use.[1]
- Store the solution at room temperature, protected from light.

III. Tissue Preparation (Deparaffinization and Rehydration)

- Place the slides containing the paraffin-embedded tissue sections in a slide rack.
- Immerse the slides in a staining jar containing xylene for 5-10 minutes to dissolve the paraffin wax.[5]
- Transfer the slides to a fresh jar of xylene for another 5-10 minutes.[5]
- Immerse the slides in 100% ethanol for 5 minutes.[5]
- Transfer the slides to 95% ethanol for 2 minutes.[4]
- Transfer the slides to 80% ethanol for 2 minutes.[5]
- Transfer the slides to 70% ethanol for 2 minutes.[5]
- Rinse the slides thoroughly with distilled water.[5]

IV. Staining Procedure

- Immerse the rehydrated slides in the prepared 1% Neutral Red staining solution for 1-10 minutes.[2][4] The optimal staining time will vary depending on the tissue type and desired staining intensity. It is recommended to perform a preliminary test to determine the ideal duration.
- Rinse the slides well with distilled water to remove excess stain.[1]

V. Dehydration, Clearing, and Mounting

- Dehydrate the stained sections by immersing the slides in 95% ethanol for 30 seconds (2 changes).[4]

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- Complete the dehydration by immersing the slides in 100% ethanol for 1 minute (2 changes). [4]
- Clear the sections by immersing the slides in xylene (or a xylene substitute) for 2 minutes (2 changes).[4]
- Mount the slides with a non-aqueous mounting medium and apply a coverslip.
- Allow the mounting medium to dry before microscopic examination.

VI. Expected Results

- Nuclei: Deep red[5]
- Cytoplasm: Light red[5]

Mandatory Visualization

The following diagram illustrates the experimental workflow for the Neutral Red staining protocol for paraffin-embedded tissues.

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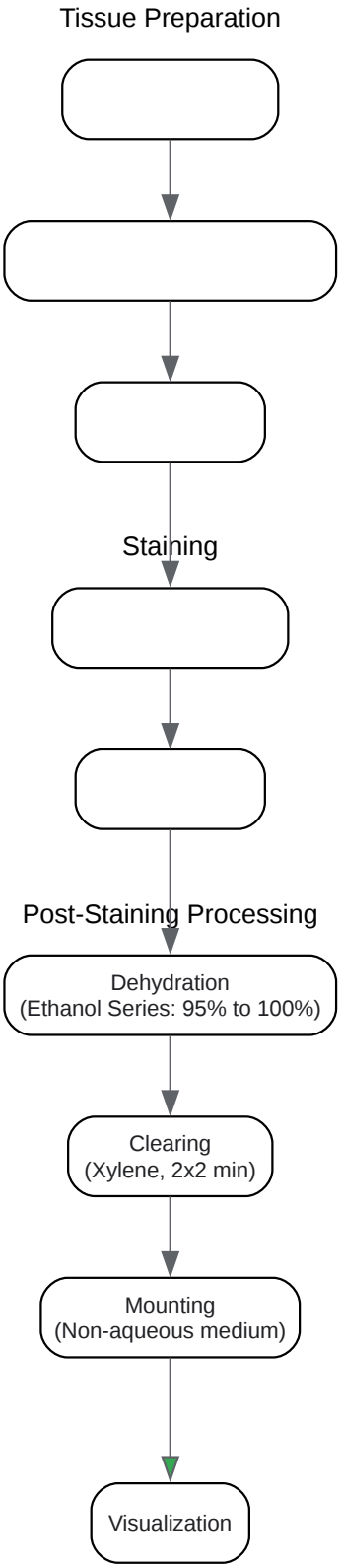

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Caption: Workflow for Neutral Red staining of paraffin-embedded tissues.

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